

Long-term extension study protocol for ABBV-599 in SLE

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Compound of Interest

Compound Name: BCM-599
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Application Note: Protocol Design for Long-Term Extension (LTE) Study of ABBV-599 in Systemic Lupus Erythematosus (SLE)

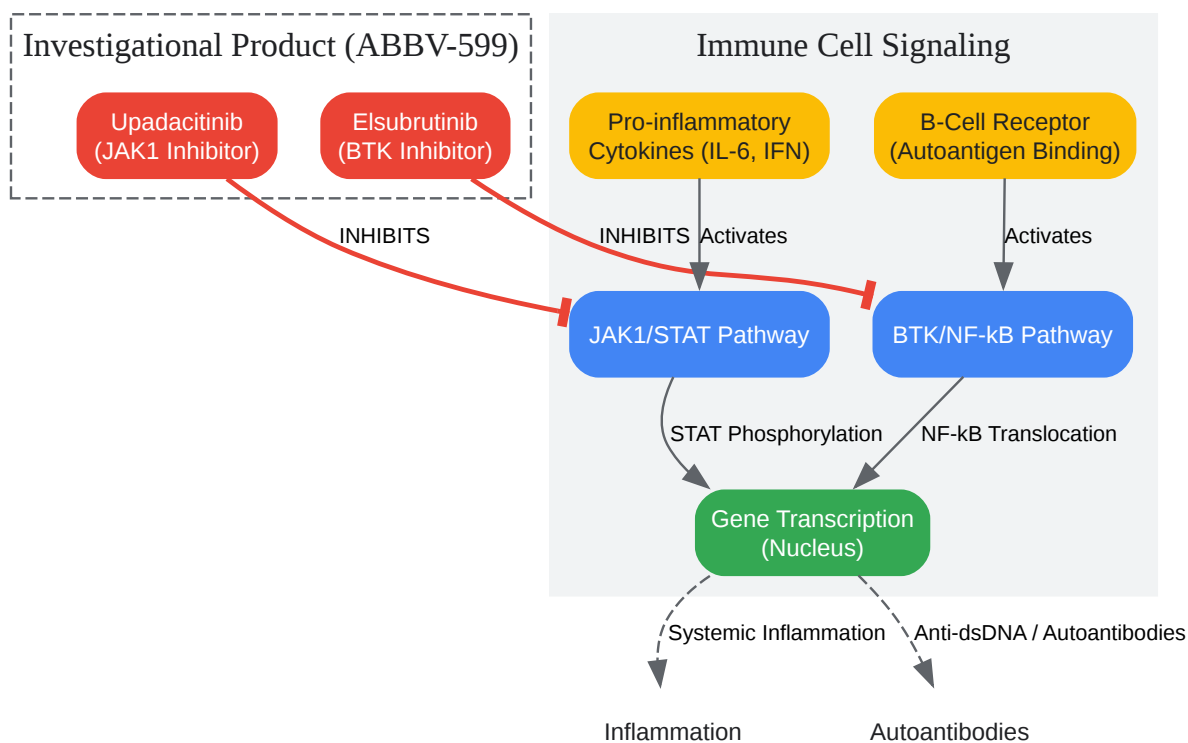
Part 1: Scientific Rationale & Mechanism of Action

1.1 The Clinical Need Systemic Lupus Erythematosus (SLE) is characterized by heterogeneity in pathogenesis, involving both innate (cytokine-driven) and adaptive (B-cell driven) immune responses. While Janus Kinase (JAK) inhibitors have shown promise, partial responders remain common. ABBV-599 is a fixed-dose combination of Elsubrutinib (a selective Bruton's Tyrosine Kinase [BTK] inhibitor) and Upadacitinib (a JAK1-selective inhibitor).[1]

1.2 The Dual-Pathway Hypothesis The rationale for an LTE lies in the hypothesis that while JAK inhibition (Upadacitinib) provides rapid symptom relief via cytokine blockade, the addition of BTK inhibition (Elsubrutinib) may provide superior long-term durability by abrogating B-cell autoantibody production and preventing disease flares—outcomes that require longer observation periods (>52 weeks) to manifest.

- Upadacitinib (JAK1): Blocks signaling of IFN-alpha, IFN-gamma, IL-6, and IL-10 (cytokine storm reduction).
- Elsubrutinib (BTK): Blocks B-cell Receptor (BCR) signaling and Fc-receptor activation on myeloid cells (autoantibody reduction).

1.3 Mechanism Visualization



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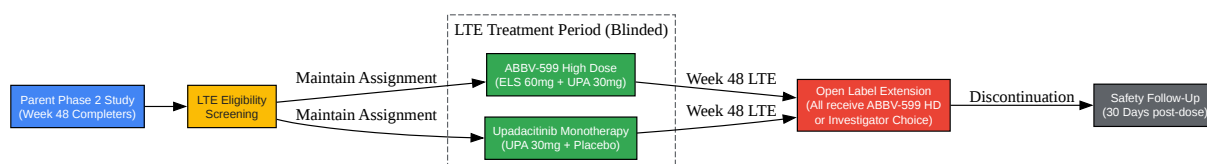
Caption: Dual inhibition mechanism. Upadacitinib targets cytokine-driven inflammation (JAK1), while Elsubrutinib targets B-cell autoantibody production (BTK).

Part 2: Study Design & Protocol Architecture

2.1 Study Objectives Unlike the parent Phase 2 study (e.g., SLEek) which focuses on efficacy (SRI-4), the LTE prioritizes safety and durability.

- Primary Objective: To evaluate the long-term safety and tolerability of ABBV-599 (High Dose) and Upadacitinib monotherapy.[1]
- Secondary Objective: To assess durability of response (SRI-4, BICLA) and steroid-sparing effects over 104+ weeks.

2.2 Study Schema (Rollover Design) This protocol utilizes a Blinded Extension format for the first 48 weeks of the LTE to rigorously compare the combination vs. monotherapy, followed by an Open-Label period.



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Caption: Workflow for the Long-Term Extension. Subjects maintain their blinded assignment from the parent study to assess long-term separation of efficacy curves.

2.3 Eligibility Criteria (The "Gatekeeper" Protocol) To ensure data integrity, strict rollover criteria must be met.

Criteria Type	Requirement	Rationale
Inclusion	Completed Week 48 of Parent Study on study drug.	Ensures population is tolerant to the drug.
Inclusion	Adherence > 80% during Parent Study.	LTE data is useless without compliance.
Exclusion	Active TB, Herpes Zoster, or serious infection during the gap period.	JAK inhibitors carry a Boxed Warning for infection; safety is paramount.
Exclusion	Development of severe cytopenia (Neutrophils < 1000/mm ³).	Additive risk of BTK and JAK inhibition on bone marrow.

Part 3: Investigational Product & Dosing Strategy

3.1 Dosing Regimen Based on Phase 2 data (SLEek study), the "Low Dose" ABBV-599 arm (ELS 60mg / UPA 15mg) was discontinued due to lack of superior efficacy.[\[1\]](#)[\[2\]](#) Therefore, this LTE protocol focuses exclusively on the High Dose formulation.

- Formulation: Fixed-Dose Combination (FDC) tablet.
- Dosage: ABBV-599 (Elsubrutinib 60 mg + Upadacitinib 30 mg) QD (Once Daily).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Comparator: Upadacitinib 30 mg QD + Placebo (to maintain blind).

3.2 Corticosteroid Tapering (Critical Protocol)

- Mandate: All subjects entering the LTE on >10mg/day prednisone must attempt a forced taper starting at Week 4 of the LTE, unless medically unstable.
- Goal: ≤ 7.5mg/day (physiological dose) or discontinuation.
- Why? High background steroids mask the safety signal (infections) and efficacy signal of the investigational drug.

Part 4: Clinical Assessments & Endpoints

4.1 Safety Endpoints (Self-Validating Systems) The protocol must proactively monitor for Adverse Events of Special Interest (AESI) associated with the JAK/BTK classes.

- VTE Monitoring: Wells Score assessment at every visit. JAK inhibitors have a class warning for thrombosis.
- Malignancy: Skin checks (dermatology) every 6 months (Non-melanoma skin cancer risk).
- Cardiovascular: Lipid panel monitoring (JAKs can elevate LDL).
- Infection: Zoster surveillance. Protocol Note: Prophylactic vaccination (Shingrix) should be encouraged prior to entry if local guidelines allow.

4.2 Efficacy Endpoints

Endpoint	Definition	Frequency
SRI-4	SLE Responder Index 4.[1] [2] Reduction in SLEDAI ≥4, no new BILAG A/B, no Physician Global Assessment worsening.	Every 12 Weeks
BICLA	BILAG-Based Composite Lupus Assessment. Requires improvement in all organs with activity.	Every 12 Weeks
LLDAS	Lupus Low Disease Activity State.[1] The "Treat-to-Target" gold standard.	Every 24 Weeks

| Flare Rate | SFI (Safety of Estrogens in Lupus Erythematosus National Assessment–SLEDAI Flare Index). | Continuous |

Part 5: Statistical Considerations & Analysis

5.1 Analysis Populations

- Modified Intention-to-Treat (mITT): All subjects who receive at least one dose of study drug in the LTE.
- Completers Analysis: Critical for LTEs to understand "survivorship bias" (i.e., are the long-term results good only because non-responders dropped out?).

5.2 Handling Missing Data

- Non-Responder Imputation (NRI): Used for binary endpoints (SRI-4). If a patient drops out due to AE or lack of efficacy, they are counted as a non-responder.
- Observed Case (OC): Used for safety data to report actual incidence rates per 100 patient-years (PY).

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[11] [Link](#)

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